

"mTOR Inhibitor-10" stability and storage conditions

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Compound of Interest

Compound Name: *mTOR inhibitor-10*

Cat. No.: *B12377405*

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Technical Support Center: mTOR Inhibitor-10

This technical support center provides researchers, scientists, and drug development professionals with comprehensive information on the stability, storage, and handling of **mTOR Inhibitor-10** (CAS: 1222999-54-3).

Frequently Asked Questions (FAQs)

Q1: What is **mTOR Inhibitor-10** and what is its mechanism of action?

A1: **mTOR Inhibitor-10**, also known as Compound 9c, is a potent and selective inhibitor of the mammalian target of rapamycin (mTOR).[1] It functions by targeting the mTORC1 complex with a biochemical IC₅₀ (half-maximal inhibitory concentration) of 21.7 nM. The inhibitor also shows activity against PI3K- α with an IC₅₀ of 825 nM. In cellular assays, it has demonstrated an IC₅₀ of 5 nM against mTOR.

Q2: What are the recommended storage conditions for **mTOR Inhibitor-10**?

A2: The recommended storage conditions for **mTOR Inhibitor-10** depend on whether it is in solid form or dissolved in a solvent. For optimal stability, please refer to the table below.

Q3: What is the shelf-life of **mTOR Inhibitor-10**?

A3: The shelf-life of **mTOR Inhibitor-10** is dependent on the storage conditions. As a powder, it is stable for up to 2 years when stored at -20°C. In a DMSO solution, its stability is shorter.[1]

Q4: Is there any information available on the solubility of **mTOR Inhibitor-10**?

A4: Specific quantitative solubility data for **mTOR Inhibitor-10** in various solvents is not readily available in the provided search results. However, product datasheets indicate that it can be dissolved in DMSO for storage.^[1] It is recommended to perform a solubility test to determine the optimal concentration for your specific application.

Q5: What are the general handling precautions for **mTOR Inhibitor-10**?

A5: As with any chemical reagent, it is important to handle **mTOR Inhibitor-10** with care in a laboratory setting. Use appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. Ensure work is conducted in a well-ventilated area or under a fume hood. Avoid inhalation of dust or contact with skin and eyes.

Stability and Storage Data

Form	Storage Temperature	Shelf-Life
Powder	-20°C	2 years ^[1]
In DMSO	4°C	2 weeks ^[1]
In DMSO	-80°C	6 months ^[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent or no inhibitory effect observed in experiments.	Improper storage: The compound may have degraded due to incorrect storage temperature or exposure to moisture.	Verify that the compound has been stored according to the recommended conditions (see table above).
Incorrect concentration: The final concentration of the inhibitor in the assay may be too low.	Prepare fresh dilutions and ensure accurate calculation of the final concentration. Consider performing a dose-response experiment to determine the optimal concentration for your system.	
Insolubility: The compound may not be fully dissolved in the solvent, leading to a lower effective concentration.	Ensure the compound is completely dissolved before adding it to your assay. Sonication may aid in dissolution. It is advisable to visually inspect the solution for any precipitate.	
Precipitate forms when adding the inhibitor to aqueous buffer.	Low aqueous solubility: The inhibitor may be precipitating out of solution when transferred from a high-concentration stock in an organic solvent (like DMSO) to an aqueous buffer.	Decrease the final concentration of the inhibitor. Increase the percentage of the organic solvent in the final solution if your experimental system allows. Prepare a more dilute stock solution.
Variability between experimental replicates.	Pipetting errors: Inaccurate pipetting of the inhibitor stock solution can lead to significant variations in the final concentration.	Use calibrated pipettes and proper pipetting techniques. For small volumes, consider preparing a larger volume of a master mix to distribute to replicates.

Uneven cell seeding: For cell-based assays, variations in cell number per well can lead to inconsistent results.	Ensure a homogenous cell suspension before seeding and use a multichannel pipette for seeding plates to improve consistency.
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Experimental Protocols

mTOR Kinase Assay (General Protocol)

This protocol provides a general framework for assessing the inhibitory activity of **mTOR Inhibitor-10** against the mTOR kinase. Specific conditions may need to be optimized for your experimental setup.

Materials:

- Recombinant mTOR protein
- Kinase buffer (e.g., 25 mM HEPES pH 7.4, 50 mM KCl, 10 mM MgCl₂, 1 mM DTT)
- ATP
- Substrate (e.g., recombinant 4E-BP1)
- **mTOR Inhibitor-10**
- Kinase detection reagent (e.g., ADP-Glo™ Kinase Assay)
- 96-well plates

Procedure:

- Prepare a serial dilution of **mTOR Inhibitor-10** in kinase buffer.
- In a 96-well plate, add the mTOR enzyme to each well.
- Add the diluted **mTOR Inhibitor-10** or vehicle control to the wells.

- Incubate for a pre-determined time (e.g., 10-20 minutes) at room temperature to allow the inhibitor to bind to the enzyme.
- Initiate the kinase reaction by adding a mixture of the substrate and ATP.
- Incubate the reaction at 30°C for a specified time (e.g., 60 minutes).
- Stop the reaction and measure the kinase activity using a suitable detection reagent according to the manufacturer's instructions.
- Plot the kinase activity against the inhibitor concentration to determine the IC50 value.

LNCaP Cell Proliferation Assay (General Protocol)

This protocol outlines a general method for evaluating the anti-proliferative effects of **mTOR Inhibitor-10** on LNCaP prostate cancer cells.

Materials:

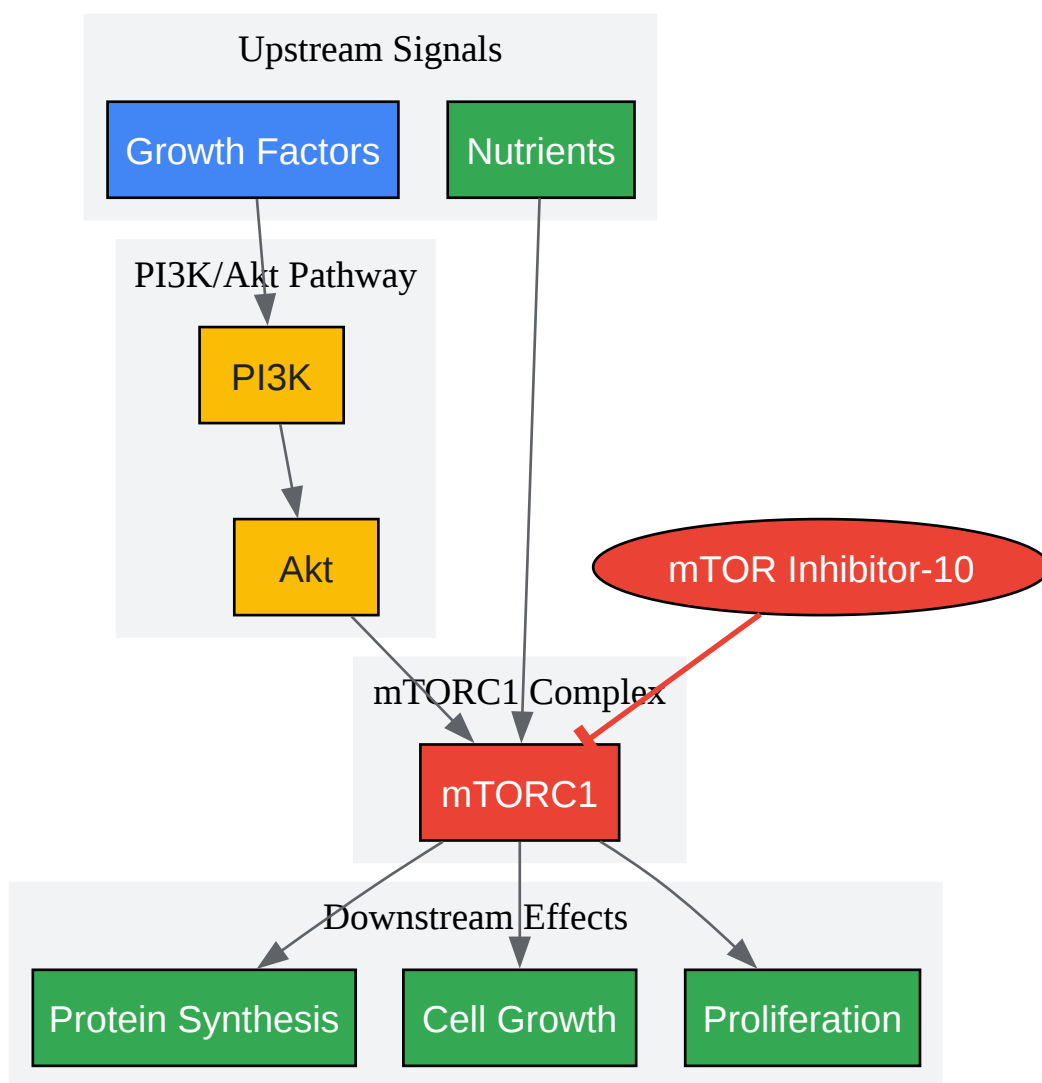
- LNCaP cells
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS)
- **mTOR Inhibitor-10**
- Cell proliferation reagent (e.g., MTT, WST-1, or CellTiter-Glo®)
- 96-well cell culture plates
- Incubator (37°C, 5% CO2)

Procedure:

- Seed LNCaP cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Prepare a serial dilution of **mTOR Inhibitor-10** in complete cell culture medium.

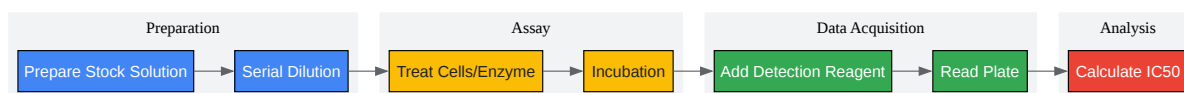
- Remove the old medium from the cells and replace it with the medium containing different concentrations of the inhibitor or a vehicle control.
- Incubate the cells for a desired period (e.g., 72 hours).
- Add the cell proliferation reagent to each well according to the manufacturer's protocol.
- Incubate for the recommended time to allow for color development or signal generation.
- Measure the absorbance or luminescence using a plate reader.
- Calculate the percentage of cell proliferation relative to the vehicle control and plot against the inhibitor concentration to determine the IC₅₀ value.

Visualizations



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Caption: Simplified mTOR signaling pathway showing the inhibitory action of **mTOR Inhibitor-10**.



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Caption: General experimental workflow for determining the IC₅₀ of **mTOR Inhibitor-10**.

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References

- 1. pubcompare.ai [pubcompare.ai]
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